

Application Notes and Protocols for Assessing BRD4 Inhibitor-17 Efficacy

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Bromodomain-containing protein 4 (BRD4) is a key epigenetic reader that plays a critical role in regulating the transcription of genes involved in cell proliferation, cell cycle progression, and inflammation.[1][2][3] Its involvement in various cancers has made it an attractive therapeutic target.[1][2][4] BRD4 inhibitors, such as **BRD4 Inhibitor-17**, are small molecules designed to block the interaction between BRD4 and acetylated histones, thereby disrupting the transcriptional programs that drive cancer cell growth and survival.[2] This document provides detailed protocols and application notes for assessing the efficacy of **BRD4 Inhibitor-17**.

Data Presentation

Quantitative data for **BRD4 Inhibitor-17** and other common BRD4 inhibitors are summarized below for comparative purposes.

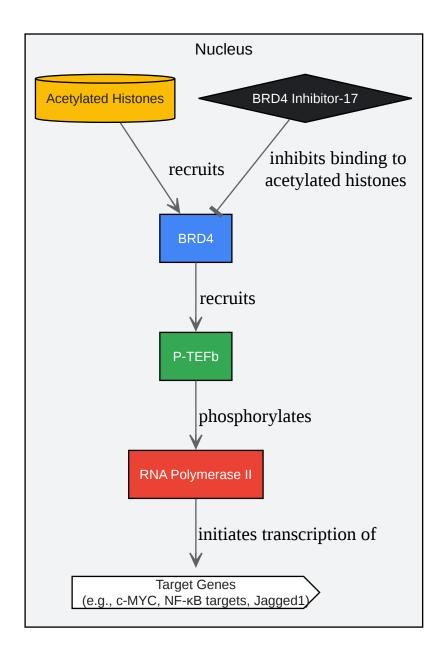


Inhibitor	Target	IC50 (nM)	Assay Type	Cell Line	Reference
BRD4 Inhibitor-17 (Compound 5i)	BRD4	330	Biochemical	-	[1]
JQ1	BRD4 (BD1/BD2)	77 / 33	Cell-free	-	[5]
OTX-015	BRD4	-	Cell-based	Breast Cancer Lines	[6]
I-BET-762	BET proteins	~35	Cell-free	-	[5]
ABBV-744	BRD4 (BD2)	4-18	Biochemical	-	[7]
CPI-0610	BRD4 (BD1)	39	TR-FRET	-	[8]

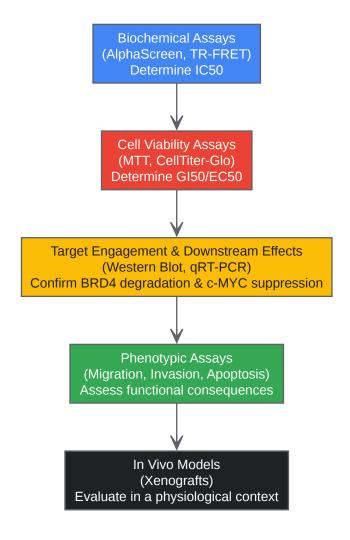
Signaling Pathways and Experimental Workflows BRD4 Signaling Pathway

BRD4 acts as a scaffold to recruit transcriptional machinery, including positive transcription elongation factor b (P-TEFb), to acetylated chromatin, leading to the expression of target genes such as c-MYC.[9][10] BRD4 is also implicated in other signaling pathways, including NF-kB and Jagged1/Notch1 signaling.[9][11]









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